

# Known Properties and Activities of Peimisine

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## Compound Focus: Peimisine

CAS No.: 19773-24-1

Cat. No.: S003746

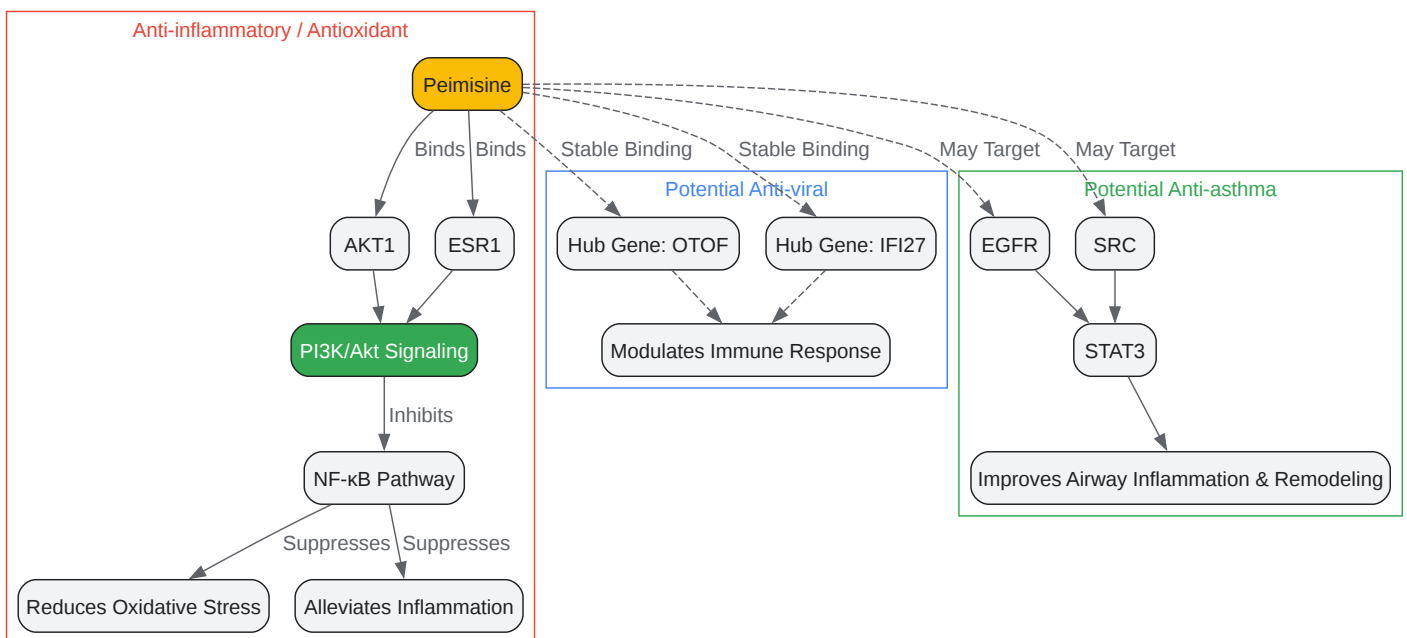
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Current research highlights **peimisine**'s role as a bioactive steroidal alkaloid. The table below summarizes its observed activities and potential molecular targets.

Activity/Property	Findings and Putative Mechanisms	Experimental Context
<b>Antioxidant Activity</b>	Identified as a key antioxidant compound; good binding affinity predicted for targets AKT1 and ESR1; may mediate effects via PI3K/Akt signaling pathway [1] [2].	Integrated metabolomics and network pharmacology analysis of <i>Fritillaria Bulbus</i> [1] [2].
<b>Potential Anti-Influenza Activity</b>	Molecular dynamics simulations suggest stable binding between peimisine and the hub genes (OTOF, IFI27) identified for pediatric influenza [3] [4].	Computational study on Baikening granules, a multi-herb TCM formulation [3] [4].
<b>Potential Anti-Asthma Activity</b>	Identified as one of several core bioactive alkaloids in <i>Fritillariae Cirrhosae Bulbus</i> (BFC) potentially involved in modulating asthma-related pathways (e.g., EGFR-SRC-STAT3 axis) [5].	Network pharmacology and transcriptomics study on BFC [5].

Activity/Property	Findings and Putative Mechanisms	Experimental Context
<p><b>Content Variation</b></p>	<p>Accumulation varies significantly with geographical origin and cultivation practices. Field-collected wild specimens showed higher levels than some artificially cultivated samples [6] [7].</p>	<p>Multi-dimensional quality evaluation of <i>Fritillariae Cirrhosae Bulbus</i> [6] [7].</p>

Based on these mechanistic insights, the following diagram illustrates the predicted molecular pathways through which **peimisine** may exert its effects.



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## How to Propose Experimental Protocols

Given the lack of direct administration data, you can design your research protocol by drawing on established methods for closely related molecules.

- **Dosing Formulation:** As a starting point for solubility, consider referencing protocols for the analogous alkaloid **sipeimine** (also known as imperialine), which was administered to rats as a suspension in 0.5% sodium carboxymethyl cellulose (CMC-Na) [8]. This is a common vehicle for poorly water-soluble compounds in preclinical studies.
- **Analytical Methods:** The quantitative UPLC-MS/MS method developed for sipeimine can serve as an excellent template [8]. It uses a C18 column with a formic acid/acetonitrile gradient and detects the analyte via MRM in positive ESI mode (a transition for **peimisine** would need to be established). Sample preparation involved protein precipitation with acetonitrile.
- **Efficacy Models:** For initial *in vivo* efficacy testing, you could consider established inflammatory or lung injury models. For example, the LPS-induced mastitis model in mice has been successfully used to demonstrate the anti-inflammatory effects of the alkaloid **peiminine** [9].

## Key Considerations for Future Research

- **Purity and Sourcing:** The activity data is based on **peimisine** within a complex plant matrix. The effects of the isolated, pure compound need empirical validation.
- **ADME Profile:** Critical pharmacokinetic parameters (absorption, distribution, metabolism, and excretion) for pure **peimisine** remain unknown and are essential for drug development.
- **Direct Evidence:** The mechanisms and activities listed are primarily based on computational predictions and correlations; they require confirmation through targeted *in vitro* and *in vivo* experiments.

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## References

1. Revealing key antioxidant compounds and mechanisms in ... [nature.com]
2. Revealing key antioxidant compounds and mechanisms in ... [pmc.ncbi.nlm.nih.gov]
3. Integrating multi-dimensional data to reveal the ... [pubmed.ncbi.nlm.nih.gov]
4. Integrating multi-dimensional data to reveal the ... [frontiersin.org]
5. Network Pharmacology and Molecular Docking Reveal the ... [sciencedirect.com]
6. Multidimensional quality evaluation and traceability study ... [pmc.ncbi.nlm.nih.gov]
7. Multidimensional quality evaluation and traceability study ... [frontiersin.org]
8. Integrated UPLC–MS/MS and UPLC–Q–TOF ... [pmc.ncbi.nlm.nih.gov]
9. Peiminine Protects against Lipopolysaccharide-Induced ... [mdpi.com]

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